

Application Notes and Protocols: Functionalization of Polyethyleneimine (PEI) with 3-Bromopropionic Acid

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Compound of Interest

Compound Name: 3-Bromopropionic acid

Cat. No.: B048846

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Introduction

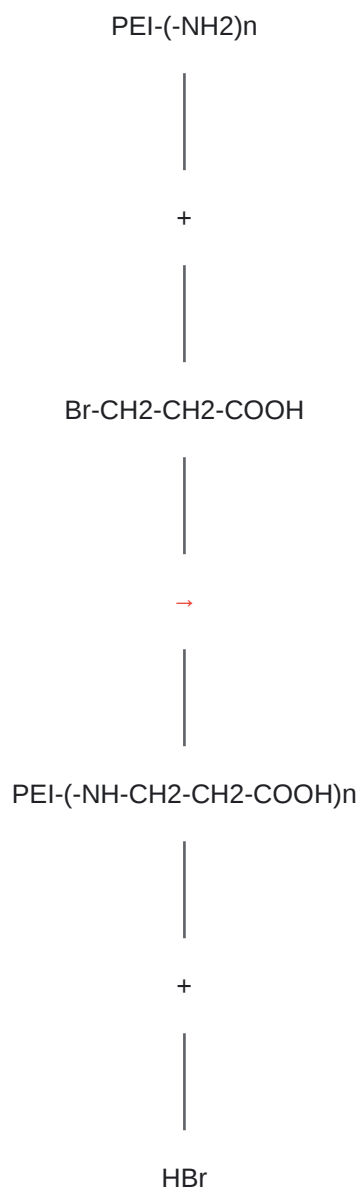
Polyethyleneimine (PEI) is a cationic polymer widely investigated for its potential in drug and gene delivery due to its ability to condense nucleic acids and facilitate endosomal escape. However, the high cationic charge density of PEI is often associated with significant cytotoxicity. To mitigate this, chemical modification of PEI is a common strategy. Functionalization with **3-bromopropionic acid** introduces carboxyl groups onto the PEI backbone, reducing the overall positive charge and potentially improving biocompatibility. This modification offers a versatile platform for further conjugation of targeting ligands or therapeutic agents.

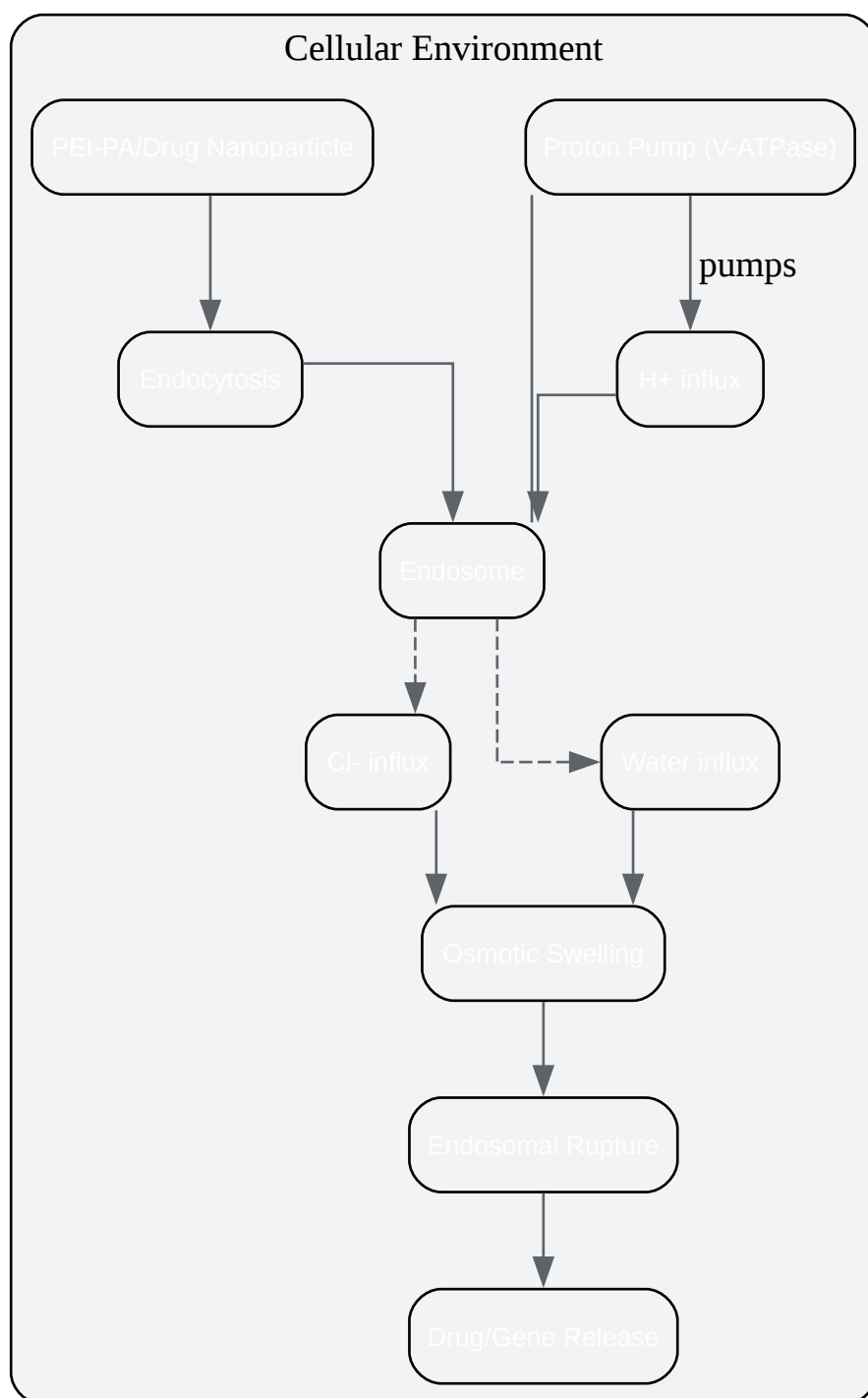
These application notes provide a comprehensive overview of the synthesis, characterization, and potential applications of PEI functionalized with **3-bromopropionic acid** (PEI-PA). Detailed experimental protocols are included to guide researchers in the successful implementation of these methods.

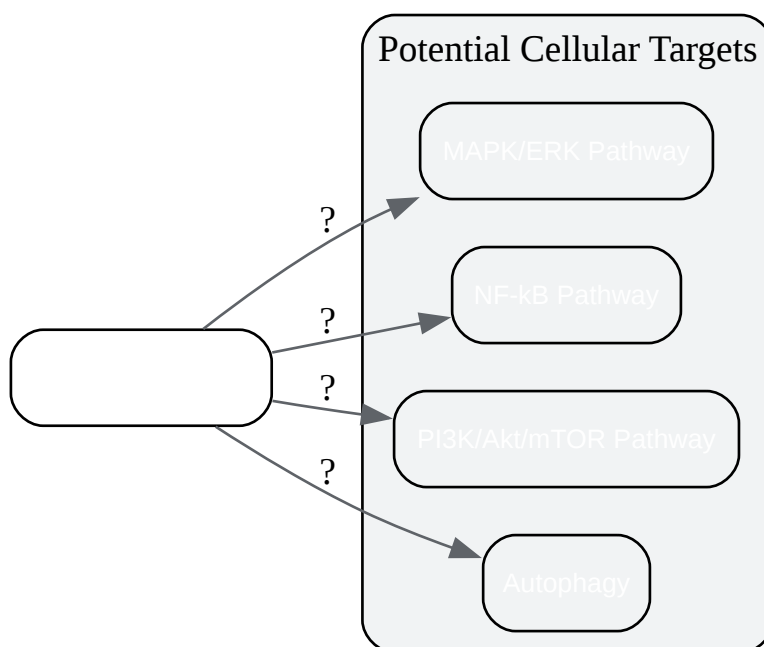
Synthesis of PEI-Propionic Acid (PEI-PA)

The synthesis involves a nucleophilic substitution reaction where the primary and secondary amines of PEI react with **3-bromopropionic acid**. The reaction is typically carried out in a polar aprotic solvent in the presence of a base to neutralize the hydrobromic acid byproduct.

Reaction Scheme







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